

Preparing Stock Solutions of (Rac)-CP-601927: Application Notes and Protocols

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Compound of Interest

Compound Name: (Rac)-CP-601927 hydrochloride

Cat. No.: B1669543

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This document provides detailed protocols and application notes for the preparation of stock solutions of (Rac)-CP-601927, a racemic mixture of the potent nicotinic acetylcholine receptor (nAChR) partial agonist, CP-601927. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Compound Information

(Rac)-CP-601927 hydrochloride is the racemic form of CP-601927. CP-601927 is a selective partial agonist for the $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR), exhibiting a high affinity with a K_i of 1.2 nM for $\alpha 4\beta 2$ and a lower affinity for $\alpha 3\beta 4$ nAChRs with a K_i of 102 nM.^[1] Its activity at the $\alpha 4\beta 2$ nAChR is associated with antidepressant-like effects.^{[2][3]}

Table 1: Chemical and Physical Properties of **(Rac)-CP-601927 Hydrochloride**

| Property | Value |
|-------------------|--|
| CAS Number | 230615-01-7 |
| Molecular Formula | C ₁₃ H ₁₄ N ₂ O · HCl |
| Molecular Weight | 262.73 g/mol |
| Appearance | Crystalline solid |
| Purity | >98% |

Solubility Data

(Rac)-CP-601927 hydrochloride exhibits good solubility in both aqueous and organic solvents, which is crucial for the preparation of high-concentration stock solutions.^[1] It is important to note that the use of freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.^[1] For complete dissolution, ultrasonication may be required.^[1]

Table 2: Solubility of **(Rac)-CP-601927 Hydrochloride**

| Solvent | Concentration | Remarks |
|---------|-----------------------|--|
| DMSO | 100 mg/mL (379.23 mM) | Requires sonication; use of new, anhydrous DMSO is recommended. ^[1] |
| Water | 100 mg/mL (379.23 mM) | Requires sonication. ^[1] |

Experimental Protocols: Stock Solution Preparation

The following protocols provide detailed steps for preparing stock solutions of (Rac)-CP-601927 for both in vitro and in vivo applications.

Protocol for High-Concentration Stock Solution (In Vitro Use)

This protocol is suitable for preparing a high-concentration stock solution in DMSO, which can then be further diluted in aqueous media for cell-based assays.

Materials:

- **(Rac)-CP-601927 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **(Rac)-CP-601927 hydrochloride** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 100 mg/mL stock, add 10 μ L of DMSO per 1 mg of powder).
- **Dissolution:** Vortex the mixture thoroughly for 1-2 minutes.
- **Sonication:** If the compound is not fully dissolved, place the tube in an ultrasonic water bath and sonicate until the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Table 3: Example Volumes for Preparing a 100 mM DMSO Stock Solution

| Mass of Compound | Volume of DMSO to Add |
|------------------|-----------------------|
| 1 mg | 3.8 μ L |
| 5 mg | 19 μ L |
| 10 mg | 38 μ L |

Protocols for Working Solutions (In Vivo Use)

For in vivo studies, it is often necessary to prepare the compound in a vehicle that is well-tolerated by the animal model. The following are established protocols for preparing (Rac)-CP-601927 for administration.^[1] It is recommended to prepare these working solutions fresh on the day of use.^[1]

Protocol 1: PEG300, Tween-80, and Saline Formulation

This formulation is suitable for achieving a clear solution for injection.

Materials:

- **(Rac)-CP-601927 hydrochloride**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a concentrated stock solution of (Rac)-CP-601927 in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the solvents in the following order, ensuring complete mixing after each addition:
 - 10% DMSO (from the concentrated stock)

- 40% PEG300
- 5% Tween-80
- 45% Saline
- The final solution should be clear. This protocol can achieve a solubility of ≥ 2.5 mg/mL (9.48 mM).[1]

Protocol 2: SBE- β -CD in Saline Formulation

This formulation utilizes a cyclodextrin to enhance solubility.

Materials:

- **(Rac)-CP-601927 hydrochloride**
- DMSO
- 20% SBE- β -CD in Saline

Procedure:

- Prepare a concentrated stock solution of (Rac)-CP-601927 in DMSO.
- In a sterile tube, add the solvents in the following order, ensuring complete mixing after each addition:
 - 10% DMSO (from the concentrated stock)
 - 90% (20% SBE- β -CD in Saline)
- This method also yields a clear solution with a solubility of ≥ 2.5 mg/mL (9.48 mM).[1]

Protocol 3: Corn Oil Formulation

This formulation is suitable for oral gavage or other routes where an oil-based vehicle is preferred.

Materials:

- **(Rac)-CP-601927 hydrochloride**
- DMSO
- Corn Oil

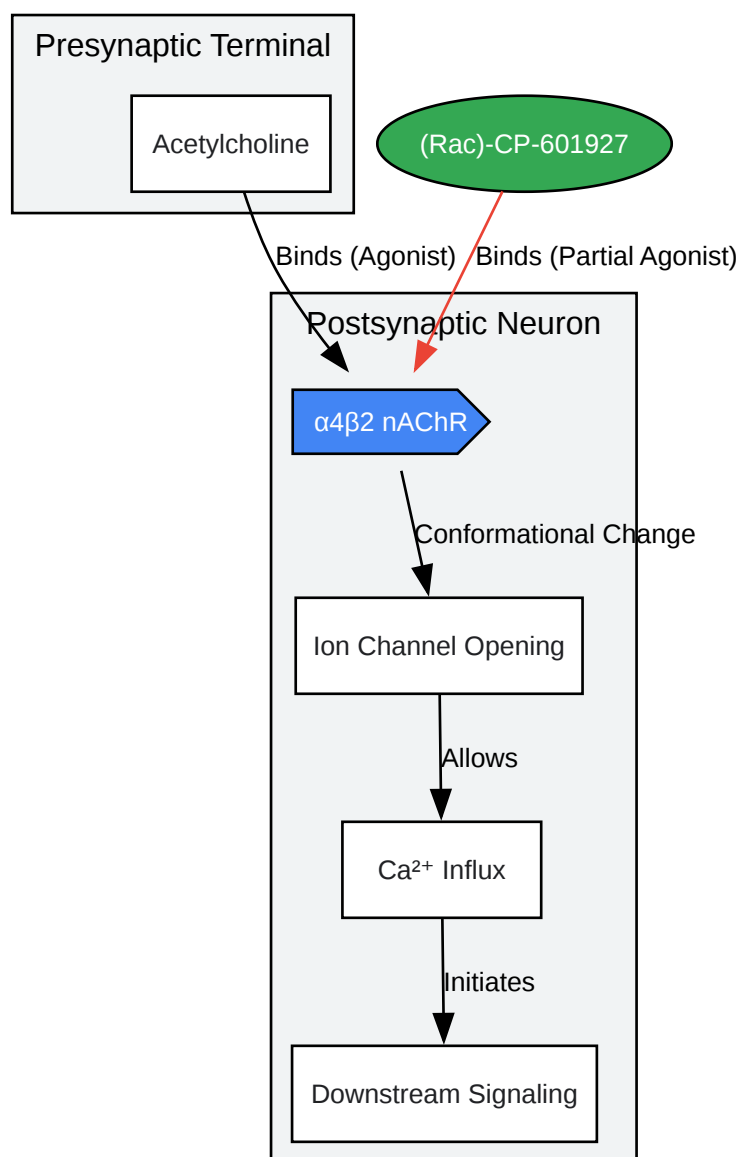
Procedure:

- Prepare a concentrated stock solution of (Rac)-CP-601927 in DMSO.
- In a sterile tube, add the solvents in the following order, ensuring complete mixing after each addition:
 - 10% DMSO (from the concentrated stock)
 - 90% Corn Oil
- This protocol results in a clear solution with a solubility of ≥ 2.5 mg/mL (9.48 mM).^[1]

Visualization of Pathways and Workflows

Signaling Pathway of (Rac)-CP-601927

(Rac)-CP-601927 acts as a partial agonist at the $\alpha 4\beta 2$ nicotinic acetylcholine receptor, modulating cholinergic signaling.

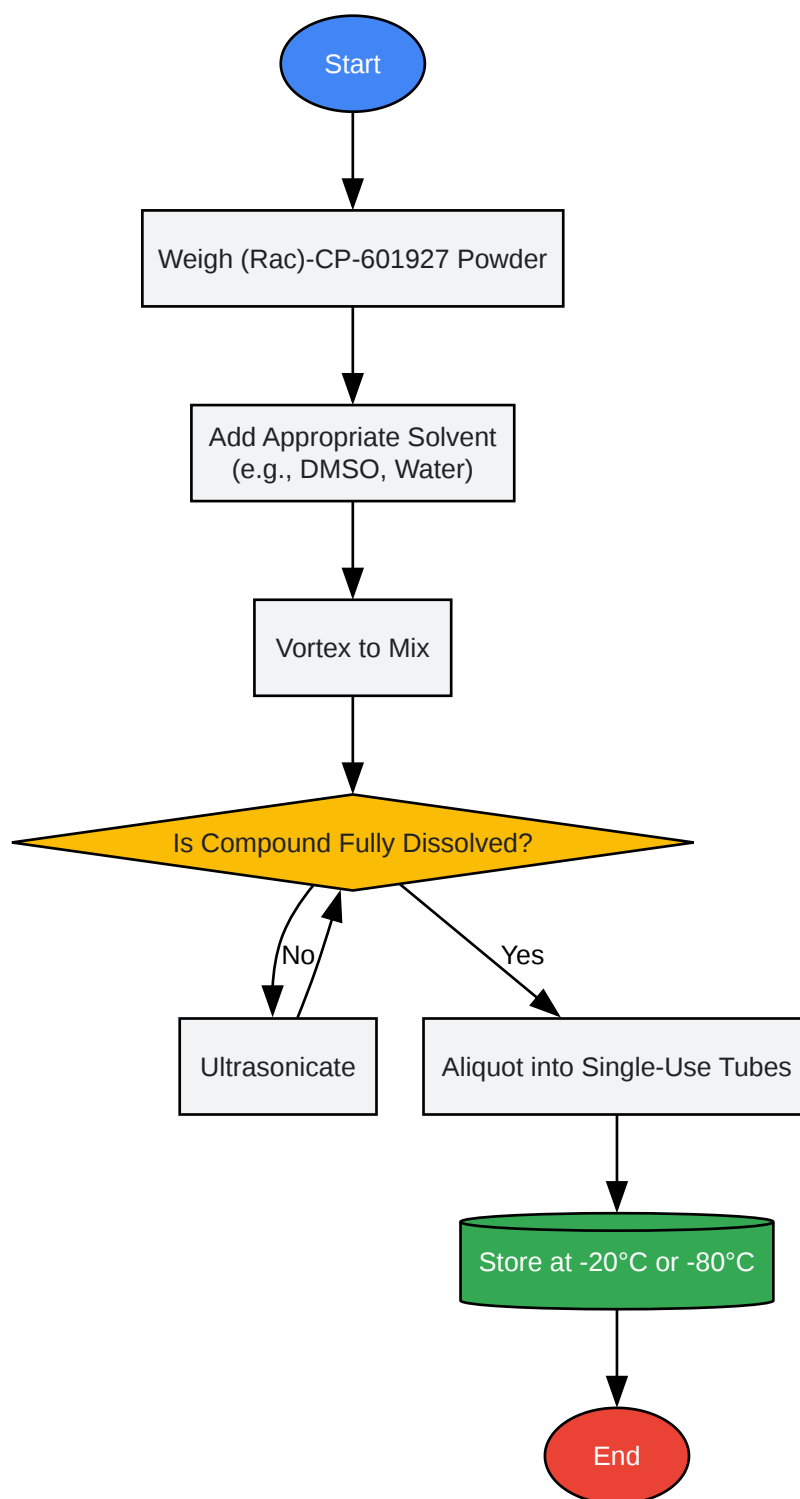


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Caption: Mechanism of action of (Rac)-CP-601927 at the $\alpha 4\beta 2$ nAChR.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates a generalized workflow for the preparation of (Rac)-CP-601927 stock solutions.



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Caption: General workflow for preparing (Rac)-CP-601927 stock solutions.

Stability and Storage

Proper storage is essential to maintain the integrity of (Rac)-CP-601927 stock solutions.

- Stock Solutions: Aliquoted stock solutions in DMSO or water should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] Avoid repeated freeze-thaw cycles.
- In Vivo Working Solutions: It is strongly recommended to prepare working solutions for in vivo experiments fresh on the day of use to ensure stability and prevent precipitation.^[1] If a continuous dosing period of more than half a month is planned, the stability of the chosen formulation should be carefully considered.^[1]

Safety Precautions

(Rac)-CP-601927 is a bioactive compound and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a chemical fume hood. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

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